

Hydrazine Acetate: A Technical Guide to its Solubility in Aqueous and Organic Media

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Compound of Interest

Compound Name: Hydrazine acetate

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This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **hydrazine acetate**. Due to the limited availability of precise quantitative data in publicly accessible literature, this document focuses on qualitative solubility descriptions, supplemented by detailed experimental protocols for determining solubility, and a visualization of the experimental workflow.

Core Concepts: Solubility of Hydrazine Acetate

Hydrazine acetate ($C_2H_8N_2O_2$) is the salt formed from the reaction of hydrazine and acetic acid. It typically appears as a white to off-white crystalline solid.^[1] Its solubility is a critical parameter in its application as a reagent in chemical synthesis and as an intermediate in the pharmaceutical industry.^[1]

The polarity of the solvent plays a significant role in the dissolution of this polar salt. Generally, **hydrazine acetate** is soluble in polar solvents.^{[1][2][3]}

Data Presentation: Qualitative Solubility of Hydrazine Acetate

The following tables summarize the available qualitative solubility data for **hydrazine acetate** in water and various organic solvents based on compiled information.

Table 1: Solubility in Aqueous Solution

Solvent	Qualitative Solubility
Water	Soluble[1][4][5], Moderately Soluble[1], Highly Soluble[3]

Table 2: Solubility in Organic Solvents

Solvent	Qualitative Solubility
Methanol	Soluble[6], Slightly Soluble[4]
Ethanol	Moderately Soluble[1]
Dimethylformamide (DMF)	Soluble[6]
Dimethyl sulfoxide (DMSO)	Soluble[4]
Chloroform and Ethanol (1:1 mixture)	Used as a solvent system for recrystallization[7]

Experimental Protocols: Determination of Solid-in-Liquid Solubility

While specific experimental data for **hydrazine acetate** is not readily available, the following is a generalized, robust protocol for determining the solubility of a solid compound like **hydrazine acetate** in a given solvent. This method is based on the principle of creating a saturated solution at a controlled temperature and then determining the concentration of the solute.

Objective: To determine the solubility of **hydrazine acetate** in a selected solvent at a specific temperature.

Materials:

- **Hydrazine acetate** (high purity)
- Solvent of interest (e.g., deionized water, ethanol)

- Temperature-controlled shaker bath or magnetic stirrer with hotplate
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvent)
- Thermostatically controlled oven
- Analytical instrumentation for quantification (e.g., UV-Vis spectrophotometer, HPLC)

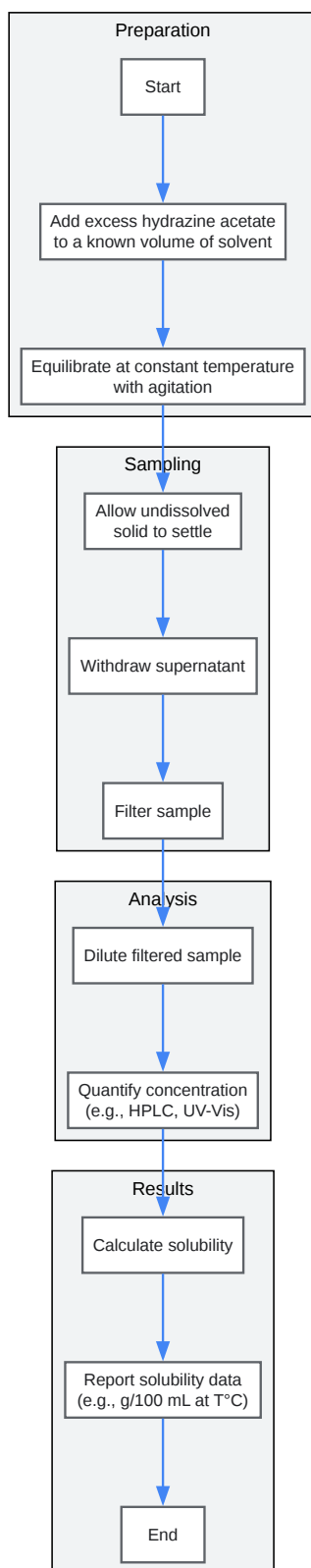
Methodology:

- Preparation of a Saturated Solution:
 - Add an excess amount of **hydrazine acetate** to a known volume of the solvent in a sealed container (e.g., a screw-cap vial or flask). The presence of undissolved solid is crucial to ensure saturation.
 - Place the container in a temperature-controlled shaker bath or on a magnetic stirrer with a controlled temperature environment.
 - Agitate the mixture for a sufficient period to allow it to reach equilibrium. This can range from several hours to days, depending on the solvent and the compound's properties. It is advisable to run preliminary tests to determine the time required to reach equilibrium.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear liquid above the solid) using a pre-heated or pre-cooled pipette to maintain the experimental temperature.
 - Immediately filter the withdrawn sample using a syringe filter that is also at the experimental temperature to remove any remaining solid particles. This step is critical to prevent crystallization or further dissolution during sampling.

- Quantification of the Solute:
 - Accurately dilute the filtered, saturated solution with the solvent to a concentration that falls within the linear range of the chosen analytical method.
 - Analyze the diluted solution using a validated analytical technique (e.g., UV-Vis spectrophotometry or HPLC) to determine the concentration of **hydrazine acetate**. A calibration curve prepared with standard solutions of known concentrations should be used for accurate quantification.
- Calculation of Solubility:
 - Calculate the concentration of **hydrazine acetate** in the original saturated solution, taking into account the dilution factor.
 - Express the solubility in appropriate units, such as grams per 100 mL of solvent (g/100 mL) or moles per liter (mol/L).
- Data Reporting:
 - The final solubility value should be reported along with the specific temperature at which the measurement was made. It is good practice to perform the experiment in triplicate to ensure the reproducibility of the results.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of **hydrazine acetate** solubility.



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Caption: Experimental workflow for determining the solubility of **hydrazine acetate**.

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References

- 1. Page loading... [guidechem.com]
- 2. CAS 13255-48-6: Hydrazine acetate | CymitQuimica [cymitquimica.com]
- 3. Hydrazine acetate (7335-65-1) for sale [vulcanchem.com]
- 4. HYDRAZINE ACETATE 97 CAS#: 13255-48-6 [m.chemicalbook.com]
- 5. chembk.com [chembk.com]
- 6. Hydrazine acetate | CAS 7335-65-1 | Chemical-Suppliers [chemical-suppliers.eu]
- 7. Hydrazine acetate | 7335-65-1 | Benchchem [benchchem.com]
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